

Understanding the structure

Compound of Interest

Compound Name: Thieno[2,3-d]pyrimidine

Cat. No.: B153573

The Thieno[2,3-d]pyrimidine Core: A Privileged Scaffold in Modern Drug Disc

An In-depth Technical Guide to the Structure-Activity Relationship of **Thieno[2,3-d]pyrimidine** Derivatives for Researchers, Scientists, and Drug Dev

The **thieno[2,3-d]pyrimidine** scaffold has emerged as a cornerstone in medicinal chemistry, recognized for its remarkable versatility and significant t modulators of various biological targets.[1][2][3][4] This guide provides a comprehensive analysis of the structure-activity relationships (SAR) of **thien**

The Thieno[2,3-d]pyrimidine Scaffold: A Foundation for Diverse Biological Activity

The core structure of **thieno[2,3-d]pyrimidine** offers multiple points for chemical modification, allowing for the fine-tuning of pharmacokinetic and ph common points of substitution and their influence on biological activity are detailed throughout this guide.

```
digraph "Thieno_Scaffold" {  
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  node [shape=plaintext, fontname="Arial", fontsize=12];  
  edge [fontname="Arial", fontsize=10];
```

Thieno [label=<

S

R1
R2

NN

R4
R3

“

};

Caption: A generalized workflow for the synthesis of **thieno[2,3-d]pyrimidine** derivatives.

In Vitro Kinase Inhibition Assays

The inhibitory activity of the synthesized compounds against specific kinases is typically determined using in

- Assay Principle: These assays measure the ability of a compound to inhibit the phosphorylation of a substrate.
- Methodology: The kinase, substrate, ATP, and the test compound are incubated together. The extent of phosphorylation is measured using a colorimetric or fluorescent assay.
- Data Analysis: The concentration of the compound that inhibits 50% of the kinase activity (IC₅₀) is calculated using a sigmoidal dose-response curve.

Cell-Based Assays

To assess the cellular effects of the compounds, a variety of cell-based assays are employed.

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Cell Viability (MTT) Assay: This assay is commonly used to determine the anti-proliferative effects of compounds.

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Cell Culture: Cancer cells are seeded in 96-well plates and allowed to attach.

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Compound Treatment: Cells are treated with varying concentrations of the test compounds for a specified period.

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MTT Reagent Addition: The MTT reagent is added, which is converted by metabolically active cells into a colored formazan product.

-

Measurement: The absorbance of the formazan product is measured, which is proportional to the number of viable cells.

-

Apoptosis and Cell Cycle Analysis: Flow cytometry is frequently used to investigate the mechanism of cell death.

Signaling Pathway Modulation

Thieno[2,3-d]pyrimidine-based kinase inhibitors exert their therapeutic effects by modulating key cellular signaling pathways.

```
```dot
digraph "EGFR_Signaling_Pathway" {
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 node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", color="#202124", fontcolor="#5F6368"];
 edge [fontname="Arial", fontsize=10, color="#5F6368"];
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```
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Raf [label="Raf"];
MEK [label="MEK"];
ERK [label="ERK"];
Proliferation [label="Cell Proliferation,\nSurvival, Angiogenesis", shape=ellipse, style=filled, fillcolor="#4285F4"];
Inhibitor [label="Thieno[2,3-d]pyrimidine\nInhibitor", shape=octagon, style=filled, fillcolor="#EA4335", fontcolor="white"];

EGFR -> Ras -> Raf -> MEK -> ERK -> Proliferation;
Inhibitor -> EGFR [arrowhead=tee];
}
```

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## References

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